

Comparative Analysis of EHNA Hydrochloride's Cross-Reactivity with Other Enzymes

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Compound of Interest

Compound Name: EHNA hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the enzymatic inhibition profile of EHNA (erythro-9-(2-hydroxy-3-nonyl)adenine) hydrochloride, a well-established dual inhibitor of phosphodiesterase 2 (PDE2) and adenosine deaminase (ADA). The following sections present quantitative data on its selectivity, detailed experimental methodologies for key assays, and visual representations of relevant pathways and workflows to support your research and development endeavors.

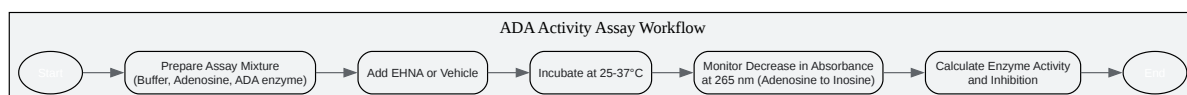
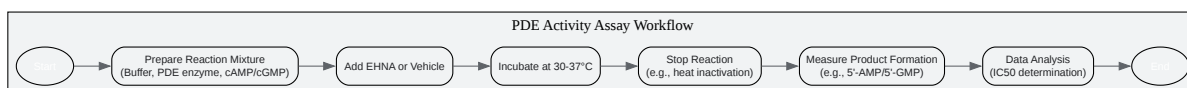
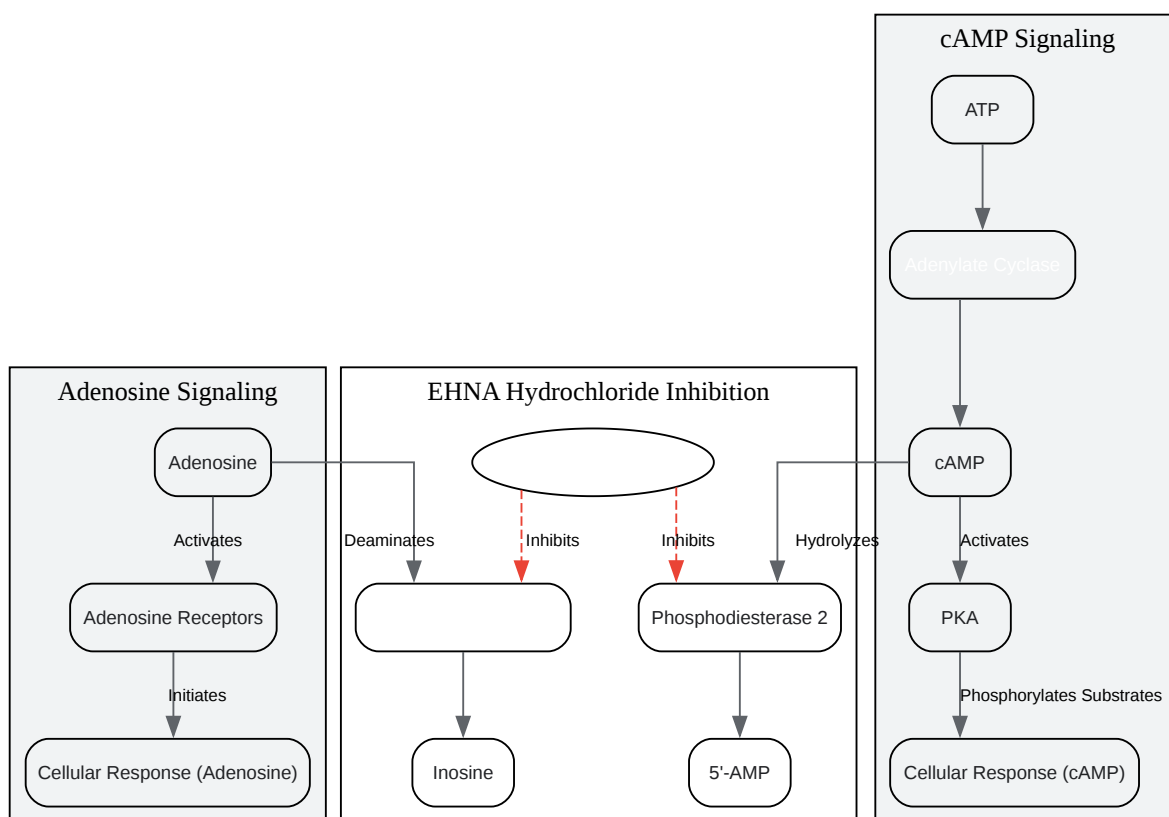
Data Presentation: Inhibitory Activity of EHNA Hydrochloride

The following table summarizes the inhibitory potency of **EHNA hydrochloride** against its primary targets and other related enzymes. The data clearly demonstrates its high selectivity for PDE2 over other phosphodiesterase isoforms.

Enzyme Target	IC50 / Ki	Species/Tissue Source	Reference
Primary Targets			
Phosphodiesterase 2 (PDE2)	IC50: 0.8 μ M	Human Myocardium	[1]
IC50: 2 μ M	Porcine Myocardium	[1]	
IC50: 4 μ M	Murine Thymocytes	[2]	
Adenosine Deaminase (ADA)	Ki: 1.6 nM	Not Specified	
Other Phosphodiesterases			
Phosphodiesterase 1 (PDE1)	IC50: > 100 μ M	Human/Porcine Myocardium	[1]
Phosphodiesterase 3 (PDE3)	IC50: > 100 μ M	Human/Porcine Myocardium	[1]
Phosphodiesterase 4 (PDE4)	IC50: > 100 μ M	Human/Porcine Myocardium	[1]

Signaling Pathway and Experimental Workflow Diagrams

To visually represent the mechanisms and experimental setups discussed, the following diagrams were generated using Graphviz.



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References

- 1. Isozyme selective inhibition of cGMP-stimulated cyclic nucleotide phosphodiesterases by erythro-9-(2-hydroxy-3-nonyl) adenine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Rapid regulation of PDE-2 and PDE-4 cyclic AMP phosphodiesterase activity following ligation of the T cell antigen receptor on thymocytes: analysis using the selective inhibitors erythro-9-(2-hydroxy-3-nonyl)-adenine (EHNA) and rolipram - PubMed [pubmed.ncbi.nlm.nih.gov]
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